

Proper Disposal of NBI-961: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NBI-961
Cat. No.: B12368662

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Disclaimer: As a specific Safety Data Sheet (SDS) for **NBI-961** is not publicly available, the following procedures are based on general best practices for the handling and disposal of hazardous laboratory chemicals. It is imperative that all laboratory personnel consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Researchers and laboratory professionals handling **NBI-961**, a potent NEK2 inhibitor used in preclinical research, must adhere to strict safety and disposal protocols to minimize environmental impact and ensure personnel safety.^[1] This guide provides a framework for the proper disposal of **NBI-961**, from initial handling to final waste collection.

Key Chemical Properties and Handling

A thorough understanding of the chemical's properties is the first step in safe handling and disposal. While a comprehensive hazard profile is not available without an SDS, the following information has been compiled from supplier data sheets.

Property	Value	Source
Chemical Name	NBI-961	[2]
CAS Number	2225902-98-5	[1][2]
Molecular Formula	C ₂₈ H ₂₇ F ₃ N ₆ O ₂ S	[1][2]
Molecular Weight	568.61 g/mol	[1][2]
Appearance	Solid	[3][4]
Solubility	Soluble in DMSO	[1]
Storage	Store at -20°C	[1][2]
Usage	For research use only. Not for human or veterinary use.	[1][5]

Step-by-Step Disposal Procedure for NBI-961

The following step-by-step process outlines the general procedure for the safe disposal of **NBI-961** and associated waste.

- Waste Identification and Segregation:
 - All materials that have come into contact with **NBI-961** must be treated as hazardous waste. This includes:
 - Unused or expired **NBI-961** powder.
 - Solutions containing **NBI-961**.
 - Contaminated personal protective equipment (PPE) such as gloves and lab coats.
 - Contaminated labware (e.g., pipette tips, vials, flasks).
 - Segregate **NBI-961** waste from other waste streams to prevent accidental chemical reactions.
- Containerization:

- Use a designated, chemically compatible, and leak-proof container for all **NBI-961** waste.
- The container must be in good condition and have a secure, tight-fitting lid.
- Never overfill waste containers.
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - The label must include:
 - The full chemical name: "**NBI-961**".
 - The approximate concentration and quantity of the waste.
 - The date when the first waste was added to the container.
 - The name of the principal investigator and the laboratory location.
- Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.
 - The SAA should be in a well-ventilated area, away from general lab traffic, and ideally within secondary containment to prevent the spread of any potential spills.
 - Adhere to your institution's guidelines regarding the maximum volume of waste and the maximum accumulation time allowed in an SAA.
- Disposal Request and Collection:
 - Once the waste container is full or the accumulation time limit is reached, submit a waste pickup request to your institution's EHS department.
 - Do not attempt to dispose of **NBI-961** waste down the drain or in the regular trash.

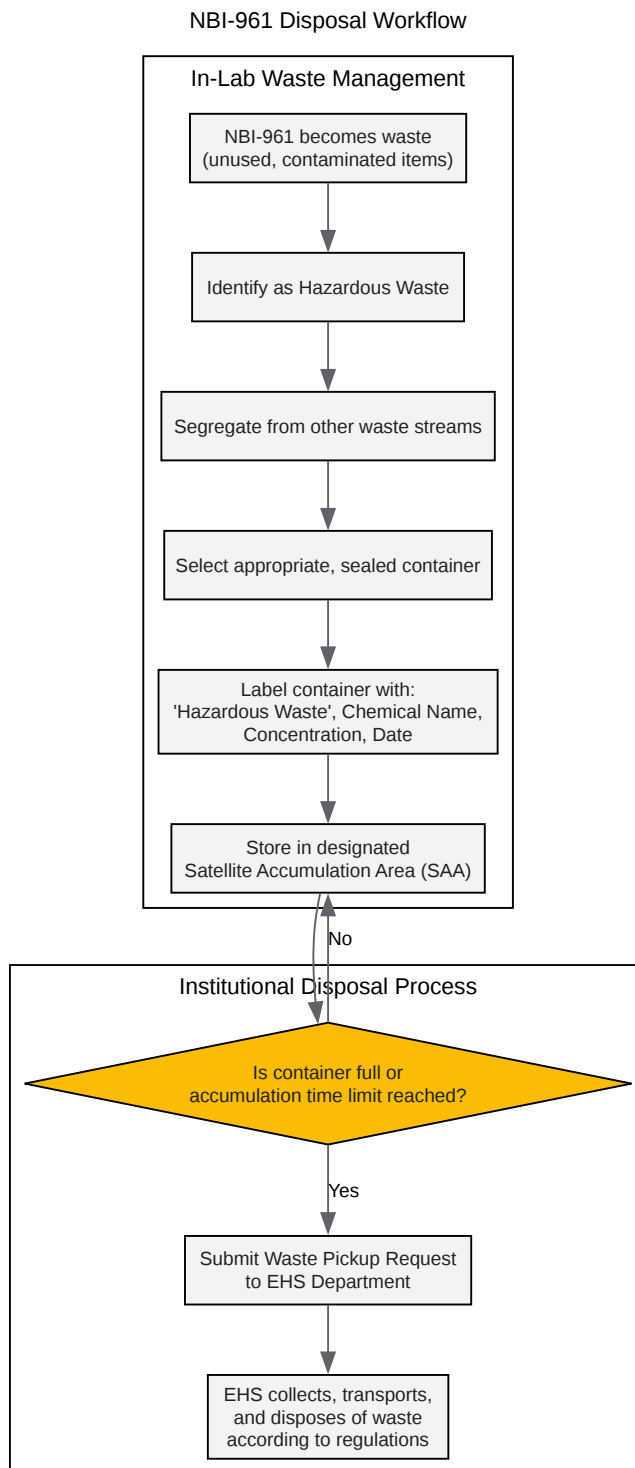
- Only trained and authorized personnel should handle the transportation and final disposal of the hazardous waste.

Experimental Protocols Cited

The information provided in this guide is based on general laboratory safety protocols and information from chemical suppliers. No specific experimental protocols for the disposal of **NBI-961** were cited in the available literature. The primary focus of published research on **NBI-961** is its function as a NEK2 inhibitor and its potential therapeutic applications.[\[6\]](#)[\[7\]](#)

Visualizing the Disposal Workflow

The following diagram illustrates the general decision-making and procedural flow for the proper disposal of a research chemical like **NBI-961**.



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Caption: General workflow for the safe disposal of **NBI-961**.

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